

An In-depth Technical Guide to the Physical Properties of Heptafluoroisopropyl Iodide

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Compound of Interest

Compound Name: Heptafluoroisopropyl iodide

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Introduction

Heptafluoroisopropyl iodide, also known as 2-iodoheptafluoropropane or perfluoroisopropyl iodide, is a halogenated organic compound with significant applications in organic synthesis. Its unique electronic and steric properties, imparted by the bulky and electron-withdrawing heptafluoroisopropyl group, make it a valuable reagent for the introduction of this moiety into a wide range of molecules. This technical guide provides a comprehensive overview of the key physical properties of **heptafluoroisopropyl iodide**, along with standardized experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **heptafluoroisopropyl iodide** are crucial for its handling, storage, and application in synthetic chemistry. A summary of these properties is presented below.

Data Presentation: Physical Properties of Heptafluoroisopropyl Iodide

Property	Value	Units	Notes	Citations
Molecular Formula	C ₃ F ₇ I	-	-	[1][2]
Molecular Weight	295.93	g/mol	-	[1][2][3][4]
Appearance	Colorless to light yellow/red liquid	-	-	[1][5]
Melting Point	-58	°C	-	[1][2][6]
Boiling Point	40	°C	at standard atmospheric pressure	[1][2][3][6]
Density	2.08	g/cm ³	at 25 °C	[2][3][6]
2.1	g/cm ³	Temperature not specified	[1]	
Refractive Index	1.329	-	at 20 °C (n _D)	[3][6][7]
1.33	-	at 20 °C (n _D)	[1]	
Vapor Pressure	490.8	hPa	at 20 °C	[2]
1605.3	hPa	at 55 °C	[2]	
7.12	psi	at 20 °C	[3][6][7]	
368.0	mmHg	Temperature not specified	[4]	
Flash Point	38	°C	-	[2][6]
Water Solubility	Insoluble	-	-	[6][8]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail generalized, standard laboratory protocols for measuring the key physical properties of liquid compounds like **heptafluoroisopropyl iodide**.

Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For **heptafluoroisopropyl iodide**, this is the temperature at which the frozen solid melts.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of the solidified **heptafluoroisopropyl iodide** (frozen using a suitable cooling bath) is finely crushed. The powdered sample is then packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath and a thermometer or an electronic temperature probe.[\[4\]](#)[\[6\]](#)
- **Measurement:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute).[\[6\]](#)
- **Data Recording:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it completely melts are recorded. This range is the melting point.[\[6\]](#)[\[9\]](#) For a pure substance, this range is typically narrow.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Capillary Method (Siwoloboff's Method)

- **Sample Preparation:** A few milliliters of **heptafluoroisopropyl iodide** are placed in a small test tube (fusion tube).[\[2\]](#)[\[10\]](#)
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed inside the fusion tube containing the liquid. The fusion tube is then attached to a thermometer.[\[2\]](#)[\[11\]](#)
- **Heating:** The assembly is heated in a liquid bath (e.g., oil or water) or a heating block.[\[2\]](#)[\[10\]](#)
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge

from the open end of the capillary tube.^[2]^[11]

- **Data Recording:** The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[11]

Density Determination

Density is the mass of a substance per unit volume.

Methodology: Pycnometer or Graduated Cylinder Method

- **Mass Measurement:** The mass of a clean, dry measuring vessel (e.g., a 10 mL graduated cylinder or a pycnometer) is determined using an analytical balance.^[12]^[13]
- **Volume Measurement:** A known volume of **heptafluoroisopropyl iodide** is added to the measuring vessel. The volume is read accurately from the graduations on the cylinder or is a fixed volume in the case of a pycnometer.^[12]
- **Combined Mass Measurement:** The mass of the vessel containing the liquid is measured.^[12]
- **Calculation:** The mass of the liquid is calculated by subtracting the mass of the empty vessel. The density is then calculated by dividing the mass of the liquid by its volume.^[14]^[15] This should be performed at a constant, recorded temperature.

Refractive Index Determination

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

Methodology: Abbe Refractometer

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **heptafluoroisopropyl iodide** are placed on the prism of the Abbe refractometer.

- **Measurement:** The prism is closed, and the light source is activated. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Data Recording:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.^[3]

Vapor Pressure Determination

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

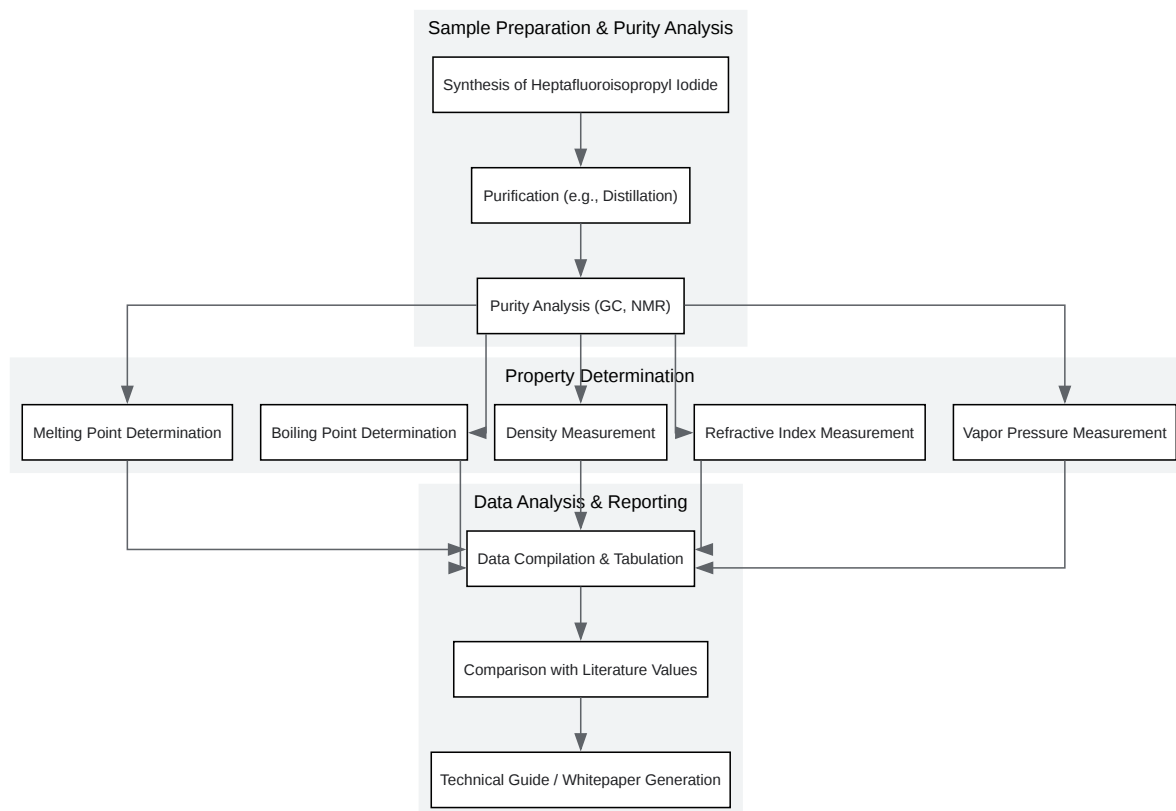
Methodology: Static Method

- **Sample Preparation:** A sample of **heptafluoroisopropyl iodide** is placed in a thermostatted container, and any dissolved gases are removed by repeated freeze-pump-thaw cycles.
- **Apparatus:** The container is connected to a pressure measuring device (manometer). The entire system is placed in a constant temperature bath.
- **Equilibration:** The sample is allowed to reach thermal and phase equilibrium at a set temperature. At equilibrium, the rate of evaporation equals the rate of condensation.
- **Measurement:** The pressure inside the container is measured. This pressure is the vapor pressure of the substance at that temperature.^{[16][17]} The measurement is repeated at different temperatures to obtain a vapor pressure curve.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a chemical compound like **heptafluoroisopropyl iodide**.

Workflow for Physical Property Characterization

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Workflow for Physical Property Characterization

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References

- 1. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 2. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. pubs.aip.org [pubs.aip.org]
- 4. scribd.com [scribd.com]
- 5. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. athabascau.ca [athabascau.ca]
- 9. byjus.com [byjus.com]
- 10. byjus.com [byjus.com]
- 11. Video: Boiling Points - Procedure [jove.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. youtube.com [youtube.com]
- 14. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 15. homesciencetools.com [homesciencetools.com]
- 16. Vapor pressure - Wikipedia [en.wikipedia.org]
- 17. bellevuecollege.edu [bellevuecollege.edu]
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